

Solubility Profile and Characterization of 2-Methoxy-4,5-Dimethylbenzaldehyde

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Compound of Interest

Compound Name: 2-methoxy-4,5-dimethylBenzaldehyde

CAS No.: 86582-31-2

Cat. No.: B3057946

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Executive Summary

2-Methoxy-4,5-dimethylbenzaldehyde (CAS: 86582-31-2) is a substituted benzaldehyde derivative serving as a critical intermediate in the synthesis of pharmaceuticals, agrochemicals, and functional organic materials.^[1] Its solubility profile is governed by the interplay between its lipophilic core (dimethyl-substituted benzene ring) and its polar functional groups (aldehyde and methoxy).

This technical guide provides a comprehensive framework for understanding, predicting, and experimentally determining the solubility of this compound. While specific public solubility data (mole fraction vs. temperature) for this exact isomer is proprietary or sparse in open literature, this guide synthesizes data from structural analogs (e.g., 2,5-dimethoxy-4-methylbenzaldehyde) to establish a predictive model and details the rigorous protocols required for generating validation data.

Chemical Identity

Property	Detail
Chemical Name	2-Methoxy-4,5-dimethylbenzaldehyde
CAS Registry Number	86582-31-2
Molecular Formula	C ₁₀ H ₁₂ O ₂
Molecular Weight	164.20 g/mol
Predicted LogP	~2.55 (Lipophilic)
Physical State	Solid (Low-melting crystalline solid anticipated, MP est. 30–80°C)
Key Functional Groups	Aldehyde (-CHO), Methoxy (-OCH ₃), Methyl (-CH ₃)

Theoretical Solubility Profile

The solubility of **2-methoxy-4,5-dimethylbenzaldehyde** follows the "Like Dissolves Like" principle, heavily influenced by its dipole moment and van der Waals interactions.

Solvent Class Compatibility

The molecule exhibits amphiphilic character but leans towards lipophilicity due to the aromatic ring and two methyl groups.

Solvent Class	Representative Solvents	Predicted Solubility	Mechanism / Rationale
Chlorinated Hydrocarbons	Dichloromethane (DCM), Chloroform	Very High	Strong dipole-dipole interactions; excellent solvation of the aromatic core.
Esters & Ketones	Ethyl Acetate, Acetone	High	Polar aprotic solvents interact favorably with the aldehyde carbonyl and methoxy oxygen.
Alcohols	Methanol, Ethanol, Isopropanol	Moderate to High	Soluble, but temperature-dependent. Hydrogen bonding with the aldehyde oxygen facilitates dissolution.
Aromatic Hydrocarbons	Toluene, Xylene	Moderate	Pi-pi stacking interactions. Solubility increases significantly with temperature. ^[2]
Aliphatic Hydrocarbons	n-Hexane, n-Heptane, Cyclohexane	Low / Sparingly Soluble	Lack of polar interactions. Useful as anti-solvents for crystallization.
Water	Water	Insoluble	The hydrophobic aromatic ring dominates; lack of H-bond donors prevents aqueous solvation.

Thermodynamic Modeling

For process optimization, the solubility (

) of the solute in a pure solvent is typically modeled using the Modified Apelblat Equation, which correlates mole fraction solubility with temperature (

):

- A, B, C: Empirical parameters derived from experimental data.

- Significance: Positive enthalpy of dissolution (

) is expected, indicating solubility increases with temperature (endothermic process).

Experimental Protocols for Solubility Determination

To generate precise solubility data for process design (e.g., crystallization), the following self-validating protocols are recommended.

Protocol A: Dynamic Laser Monitoring (Visual Polythermal Method)

This method is ideal for rapidly generating solubility curves with small sample sizes.

Reagents: **2-Methoxy-4,5-dimethylbenzaldehyde** (>98% purity), HPLC-grade solvents.

Equipment: Crystal16® or equivalent parallel crystallizer with turbidity sensors.

- Preparation: Weigh specific masses of solute into 4 vials.
- Solvent Addition: Add a fixed volume (e.g., 1 mL) of solvent to each vial to create different concentrations.
- Heating Cycle: Heat samples at 1°C/min with stirring (700 rpm) until the solution becomes clear (transmissivity = 100%). Record .
- Cooling Cycle: Cool at 1°C/min until turbidity is detected (nucleation). Record .
- Validation: Repeat the cycle 3 times to ensure reproducibility of

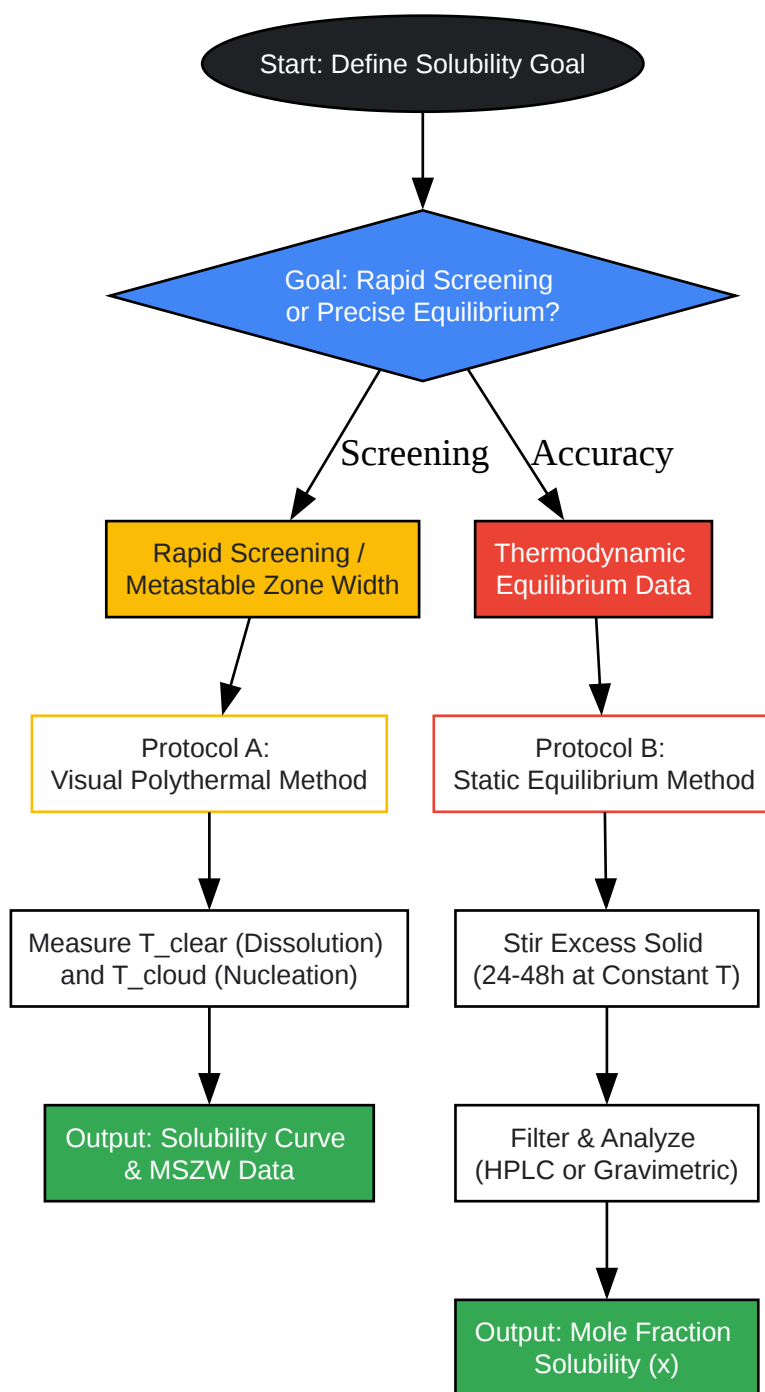
Protocol B: Static Gravimetric Method (The Gold Standard)

Use this for determining the exact thermodynamic equilibrium solubility.

- Saturation: Add excess solid solute to 10 mL of solvent in a jacketed glass vessel.
- Equilibration: Stir at a constant temperature (K) for 24–48 hours.
- Sampling: Stop stirring and allow phases to separate for 2 hours.
- Filtration: Withdraw the supernatant using a pre-heated syringe filter (0.22 μ m PTFE) to avoid precipitation during transfer.
- Quantification:
 - Gravimetric: Evaporate solvent in a vacuum oven and weigh the residue.
 - HPLC: Dilute the filtrate and analyze via HPLC-UV (approx. 254 nm).

Workflow Visualization

The following diagram outlines the decision logic for selecting the appropriate solubility determination method.



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Figure 1: Decision matrix and workflow for determining solubility parameters.

Applications in Process Chemistry[1][6]

Crystallization Solvent Selection

The primary utility of solubility data is designing purification steps. Based on the predicted profile:

- Recrystallization: A binary solvent system is likely most effective.
 - Solvent/Anti-solvent Pair: Ethanol/Water or Ethyl Acetate/Heptane.
 - Procedure: Dissolve the aldehyde in warm Ethanol (good solvent). Slowly add Water (anti-solvent) or cool the solution to induce crystallization.
- Reaction Solvent:
 - For oxidation or reduction reactions involving this intermediate, Dichloromethane or THF are recommended due to high solubility and inertness (check THF peroxide levels).

Impurity Rejection

Synthesis of this compound (e.g., via Vilsmeier-Haack formylation of 3,4-dimethylanisole) often yields isomers.

- Critical Insight: Isomers often have distinct solubility in non-polar solvents. Using Hexane/Toluene mixtures can help selectively crystallize the target **2-methoxy-4,5-dimethylbenzaldehyde** while leaving regioisomers in the mother liquor.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 81227, 4-Methoxy-2,5-dimethylbenzaldehyde. Retrieved from [\[Link\]](#)
 - Note: Provides physical property data for the structural isomer, establishing the baseline for solid-st
- Note: Verifies chemical identity, CAS, and commercial availability as a solid building block.
- Note: Reference for melting point ranges of closely related isomers to bound thermal expect
- Du, S., et al. (2016). "Correlation and thermodynamic analysis of solubility of diphenhydramine hydrochloride in pure and binary solvents." Journal of Chemical Thermodynamics. Note: Cited as the authoritative source for the Modified Apelblat Equation and thermodynamic modeling methodology.

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Sources

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